

# 3-Fluoro-N-methylbenzylamine safety and handling precautions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Fluoro-N-methylbenzylamine

Cat. No.: B151531

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An In-depth Technical Guide to the Safety and Handling of **3-Fluoro-N-methylbenzylamine**  
For Researchers, Scientists, and Drug Development Professionals

## Introduction

**3-Fluoro-N-methylbenzylamine** (CAS No: 90389-84-7) is a fluorinated building block increasingly utilized in pharmaceutical development and organic synthesis.<sup>[1][2]</sup> Its applications include its role as a key intermediate in the synthesis of Selective Serotonin Reuptake Inhibitors (SSRIs) and other bioactive molecules targeting neurological disorders.<sup>[1][2]</sup> The presence of the fluorine atom can significantly alter the compound's reactivity and biological properties, necessitating a thorough understanding of its safety profile and handling requirements. This guide provides a comprehensive overview of the safety and handling precautions for **3-Fluoro-N-methylbenzylamine**, intended for laboratory personnel and drug development professionals.

## Hazard Identification and Classification

**3-Fluoro-N-methylbenzylamine** is classified as a hazardous substance. The primary hazards are its corrosive nature and potential for acute toxicity upon ingestion.

Globally Harmonized System (GHS) Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[3]
Skin Corrosion/Irritation	Category 1B/1C	H314: Causes severe skin burns and eye damage.[4][5]
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage.[3]

GHS Pictograms:

Signal Word: Danger[3]

Hazard Statements:

- H302: Harmful if swallowed.[3]
- H314: Causes severe skin burns and eye damage.[4][5]
- H318: Causes serious eye damage.[3]

Precautionary Statements: A comprehensive list of precautionary statements is provided in the table below.

Code	Precaution
P260	Do not breathe dust/fume/gas/mist/vapors/spray.
P264	Wash skin thoroughly after handling.[3]
P270	Do not eat, drink or smoke when using this product.[3]
P280	Wear protective gloves/ protective clothing/ eye protection/ face protection.[3]
P301+P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[3]
P301+P330+P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.[4]
P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[4]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[4]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]
P310	Immediately call a POISON CENTER or doctor/physician.[4]
P363	Wash contaminated clothing before reuse.
P405	Store locked up.
P501	Dispose of contents/container to an approved waste disposal plant.[3][4]

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **3-Fluoro-N-methylbenzylamine** is presented in the table below.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>10</sub> FN[6]
Molecular Weight	139.17 g/mol [3][6]
Appearance	Colorless to red to green clear liquid[4][5]
Boiling Point	183-184 °C[3]
Density	1.015 g/mL at 25 °C[3]
Refractive Index	n <sub>20</sub> /D 1.4990[3]
Flash Point	66.7 °C (152.1 °F)[3]

## Toxicological Information

Specific quantitative toxicological data, such as LD50 or LC50 values, for **3-Fluoro-N-methylbenzylamine** are not readily available in the public domain. However, data for the structurally similar, non-fluorinated analog, N-methylbenzylamine (CAS No: 103-67-3), can provide an estimate of its potential toxicity. For N-methylbenzylamine, the oral LD50 in rats is reported as 300 mg/kg.[7] This suggests that **3-Fluoro-N-methylbenzylamine** is also likely to be harmful if swallowed.

The primary toxicological concerns are its corrosive effects on the skin, eyes, and mucous membranes.[7] Inhalation may cause severe irritation to the respiratory tract.[7]

## Experimental Protocols for Safety Assessment

Standardized protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD), are used to assess the safety of chemical substances. Below are detailed methodologies for key experiments relevant to the hazards of **3-Fluoro-N-methylbenzylamine**.

## Acute Dermal Irritation/Corrosion (Based on OECD Test Guideline 404)

This test determines the potential of a substance to cause irreversible (corrosion) or reversible (irritation) skin damage.

Methodology:

- **Animal Model:** The albino rabbit is the preferred species.
- **Test Substance Application:** A single dose of 0.5 mL of **3-Fluoro-N-methylbenzylamine** is applied to a small area of clipped skin (approximately 6 cm<sup>2</sup>). An untreated skin area serves as a control.
- **Exposure:** The application site is covered with a gauze patch and the animal is wrapped with a binder for a 4-hour exposure period.
- **Observation:** After 4 hours, the residual substance is removed. The skin is examined for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours, and then periodically for up to 14 days.
- **Scoring and Classification:** The severity of the skin reactions is scored. If corrosive effects are observed, the test is terminated. If no corrosion is seen, the response is observed for reversibility to differentiate between irritation and no effect.

## Acute Eye Irritation/Corrosion (Based on OECD Test Guideline 405)

This test evaluates the potential of a substance to cause serious eye damage or irritation.

Methodology:

- **Pre-assessment:** Before in-vivo testing, a weight-of-evidence analysis of existing data is performed. Given that the substance is known to be corrosive to the skin, it is often presumed to be corrosive to the eyes, and further testing may be deemed unnecessary.
- **Animal Model:** If testing is required, the albino rabbit is used.

- **Test Substance Application:** A single dose of the test substance is applied to the conjunctival sac of one eye. The other eye remains untreated and serves as a control. The eyelids are held together for a short period to prevent loss of the substance.
- **Observation:** The eyes are examined at 1, 24, 48, and 72 hours after application. The degree of eye irritation/corrosion is evaluated by scoring lesions of the cornea, iris, and conjunctiva.
- **Duration:** Observations may continue for up to 21 days to assess the reversibility of any effects.

## Acute Oral Toxicity - Acute Toxic Class Method (Based on OECD Test Guideline 423)

This method is used to estimate the acute oral toxicity of a substance and allows for its classification.

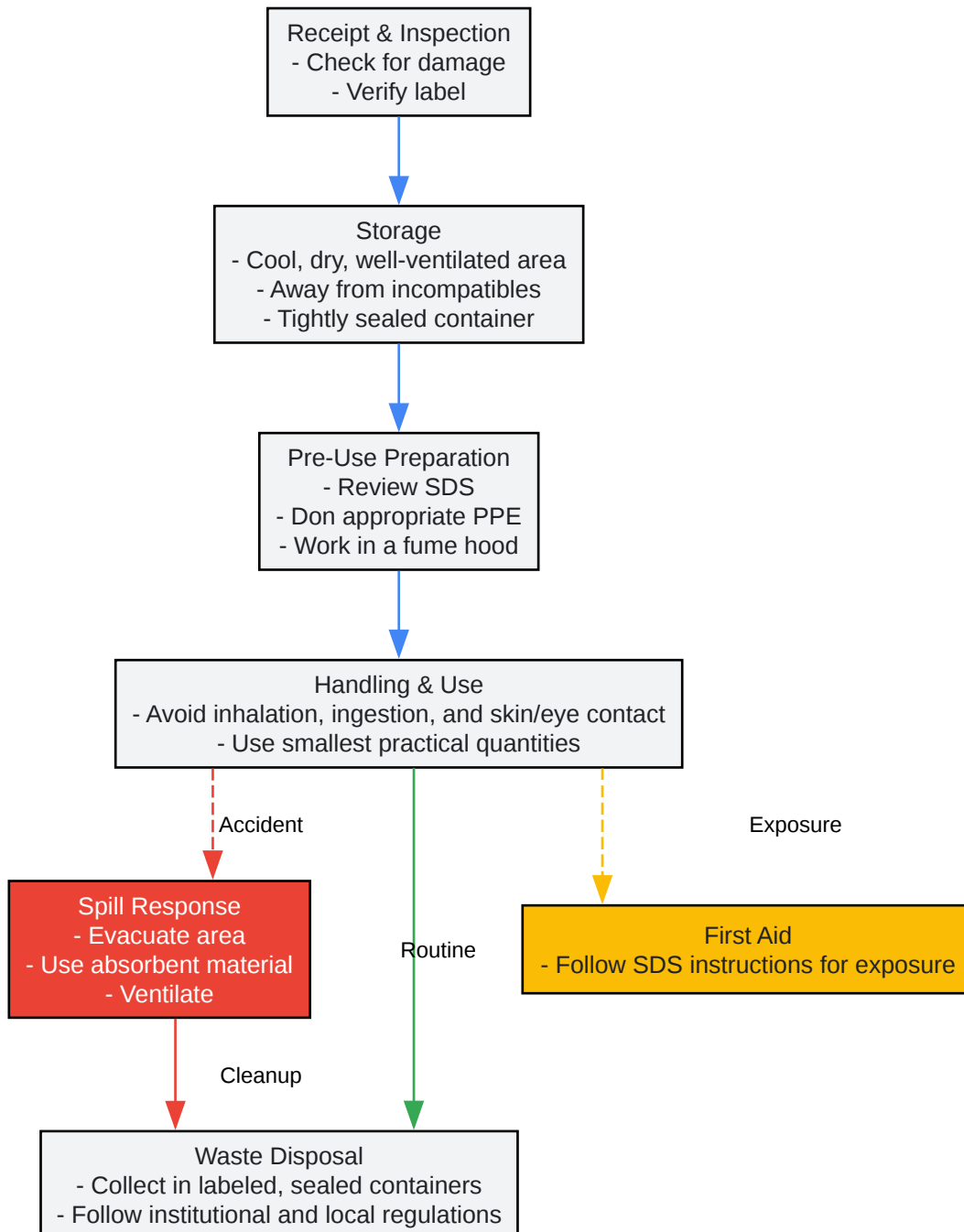
Methodology:

- **Animal Model:** Typically, rats are used.
- **Dosing:** A stepwise procedure is used with a small number of animals per step. The substance is administered orally in a single dose.
- **Dose Levels:** The starting dose is selected from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg body weight).
- **Observation:** The animals are observed for mortality and clinical signs of toxicity for up to 14 days.
- **Classification:** The classification is determined by the number of animals that die at a particular dose level. The results allow for the assignment of the substance to a GHS acute toxicity category.

## Safe Handling and Storage Workflow

A systematic approach is crucial for the safe handling of **3-Fluoro-N-methylbenzylamine** from receipt to disposal. The following diagram illustrates a logical workflow for this process.

## Safe Handling Workflow for 3-Fluoro-N-methylbenzylamine



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Caption: Logical workflow for the safe handling of **3-Fluoro-N-methylbenzylamine**.

## Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **3-Fluoro-N-methylbenzylamine** to prevent exposure.

- Eye/Face Protection: Wear chemical splash goggles and a face shield.[3]
- Skin Protection:
  - Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).
  - Body Protection: Wear a lab coat, and consider a chemical-resistant apron and boots for larger quantities or when there is a risk of splashing.
- Respiratory Protection: Use in a well-ventilated area, preferably a chemical fume hood. If a fume hood is not available or if there is a risk of exceeding exposure limits, use a NIOSH/MSHA approved respirator with an appropriate cartridge (e.g., type ABEK (EN14387) respirator filter).[3]

## First-Aid Measures

In case of exposure, immediate medical attention is required. Show the safety data sheet to the attending physician.

- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing.[4] Immediately call a poison center or doctor.
- In Case of Skin Contact: Immediately take off all contaminated clothing. Rinse the skin with plenty of water/shower.[4]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[3] Immediately call a poison center or doctor.
- If Swallowed: Rinse mouth. Do NOT induce vomiting.[4] Call a poison center or doctor if you feel unwell.

## Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- **Specific Hazards:** The compound is a combustible liquid.[3] Thermal decomposition can produce toxic fumes, including nitrogen oxides, carbon monoxide, and carbon dioxide.
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus and full protective gear.

## Accidental Release Measures

- **Personal Precautions:** Evacuate personnel to a safe area. Wear appropriate PPE. Ensure adequate ventilation. Remove all sources of ignition.
- **Environmental Precautions:** Prevent the substance from entering drains.
- **Methods for Cleaning Up:** Absorb the spill with inert material (e.g., sand, vermiculite) and place it in a suitable, closed container for disposal.

## Storage and Disposal

- **Storage:** Store in a cool, dry, and well-ventilated place. Keep the container tightly closed. Store away from incompatible materials such as strong oxidizing agents and acids. Store in a locked cabinet.
- **Disposal:** Dispose of the waste material in accordance with local, state, and federal regulations. Do not allow it to enter the sewage system.

## Conclusion

**3-Fluoro-N-methylbenzylamine** is a valuable chemical intermediate with significant hazards, primarily its corrosivity and acute oral toxicity. A thorough understanding and strict adherence to the safety precautions outlined in this guide are essential for its safe handling in a research and development setting. This includes the consistent use of appropriate personal protective equipment, working in well-ventilated areas, and being prepared for emergency situations. By following these guidelines, researchers can minimize the risks associated with this compound and ensure a safe working environment.

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- To cite this document: BenchChem. [3-Fluoro-N-methylbenzylamine safety and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b151531#3-fluoro-n-methylbenzylamine-safety-and-handling-precautions]

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